

# "Thiomorpholine-3-carboxamide" chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Thiomorpholine-3-carboxamide*

Cat. No.: *B025580*

[Get Quote](#)

## An In-depth Technical Guide to Thiomorpholine-3-carboxamide

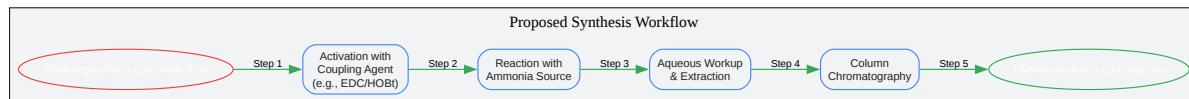
For Researchers, Scientists, and Drug Development Professionals

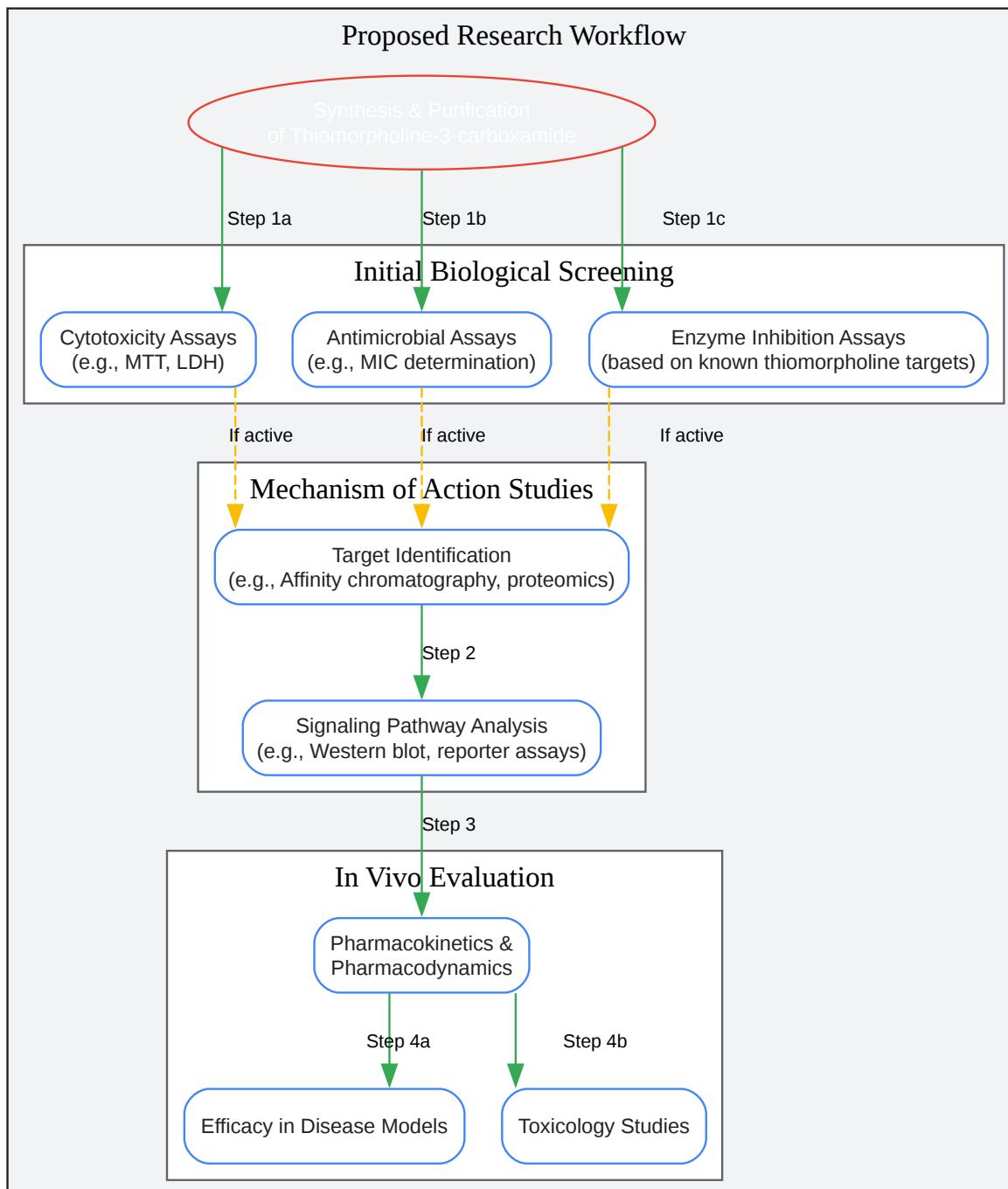
This technical guide provides a comprehensive overview of **Thiomorpholine-3-carboxamide**, including its chemical structure, nomenclature, and physicochemical properties. While specific experimental data for this compound is limited in publicly available literature, this document outlines a proposed synthetic pathway and suggests a roadmap for future biological evaluation based on the known activities of related thiomorpholine-containing molecules.

## Chemical Structure and Nomenclature

IUPAC Name: **thiomorpholine-3-carboxamide**[\[1\]](#)

Chemical Structure:



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- To cite this document: BenchChem. ["Thiomorpholine-3-carboxamide" chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b025580#thiomorpholine-3-carboxamide-chemical-structure-and-iupac-name>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)